

Improving the long-term storage stability of Ammonium picrate

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Compound of Interest

Compound Name: Ammonium picrate

Cat. No.: B094429

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Technical Support Center: Ammonium Picrate Storage Stability

Disclaimer: **Ammonium picrate** (also known as Explosive D or Dunnite) is a hazardous and highly explosive material.^{[1][2]} This document is intended for informational purposes for qualified researchers and professionals and is not a substitute for comprehensive safety training, official Safety Data Sheets (SDS), and established institutional safety protocols. Always consult with explosive safety experts and adhere to all applicable local, state, and federal regulations before handling or storing this material.^{[3][4]} Improper handling can result in severe injury or death.

Frequently Asked Questions (FAQs)

Q1: What is **ammonium picrate** and why is its stability a concern?

Ammonium picrate is an ammonium salt of picric acid.^[5] While it was developed as a relatively insensitive explosive suitable for military applications like armor-piercing shells, its long-term stability is a significant concern.^{[5][6]} Over time, or under improper storage conditions, it can become more sensitive to shock, friction, and heat, increasing the risk of accidental detonation.^{[4][7][8]}

Q2: What are the primary factors that decrease the long-term stability of **ammonium picrate**?

Several factors can compromise the stability of **ammonium picrate** during long-term storage:

- Heat: Exposure to heat or prolonged storage at elevated temperatures can lead to decomposition and increase its sensitivity.[8][9]
- Shock and Friction: **Ammonium picrate** is sensitive to shock and friction, especially when dry.[4][7] This sensitivity can increase as the material ages or degrades.
- Moisture: While wetting with at least 10% water by mass significantly reduces its sensitivity to shock and friction for transportation and handling, fluctuating moisture levels can be problematic.[6][10][11] In the presence of moisture, it can react with certain metals.[6]
- Contact with Metals: **Ammonium picrate** can react with metals, particularly in the presence of moisture, to form metallic picrates.[4][6] These picrate salts are often far more sensitive to shock, heat, and friction than **ammonium picrate** itself, posing a severe explosion hazard.[4][11]
- Contamination: Contact with incompatible materials, such as reducing agents, concrete, and plaster, can cause violent reactions or the formation of more sensitive compounds.[3][4]

Q3: Which materials are incompatible with **ammonium picrate**?

Ammonium picrate must be stored away from a range of materials to prevent dangerous reactions:

- Metals: Avoid contact with lead, iron, copper, and their alloys.[6] Reactions can form highly sensitive and explosive metallic picrates.[4]
- Concrete and Plaster: Contact can produce salts of picric acid that are more shock-sensitive.[4]
- Reducing Agents: Violent reactions can occur.[3][4]
- Sources of Ignition: Open flames, sparks, and other ignition sources must be strictly prohibited in storage and handling areas.[3][10]

Q4: What is the role of water in the storage of **ammonium picrate**?

Water acts as a desensitizing agent. **Ammonium picrate** wetted with not less than 10% water is classified as a flammable solid rather than a mass explosion hazard, as the water greatly reduces its sensitivity to shock and friction.^{[10][11]} For safety during transport and storage, it is often kept in this wetted state.^[4] However, it is crucial that the material remains consistently wet, as drying out will return it to its more dangerous, explosive state.^[7]

Q5: What are the visual signs of potential instability or degradation in stored **ammonium picrate**?

While chemical analysis is required for a definitive assessment, researchers should be aware of any changes in the material's appearance. The material is typically a yellow, orange, or red crystalline solid.^{[6][8]} Any unexpected color changes, signs of reaction with its container, or changes in crystalline structure should be treated as a sign of potential instability. If degradation is suspected, the material should not be handled, and explosive safety experts should be consulted immediately.

Factors Influencing Ammonium Picrate Stability

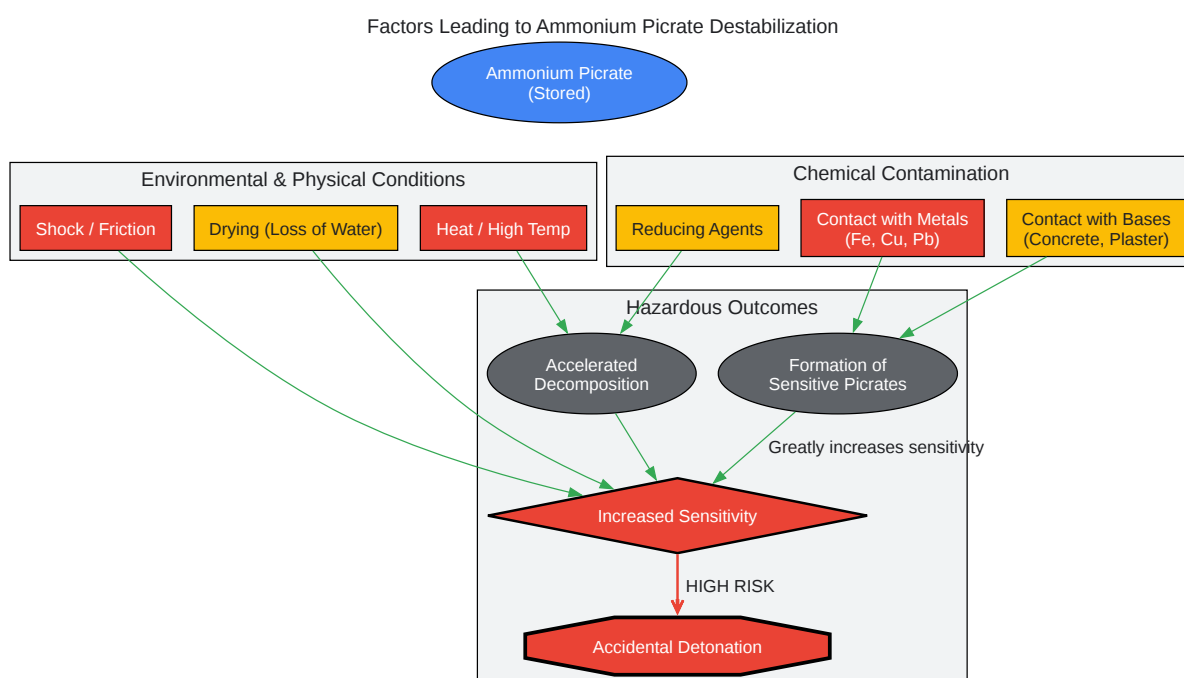
The following table summarizes key factors that can negatively impact the stability of **ammonium picrate** and the recommended control measures for safe storage.

Factor	Impact on Stability	Recommended Control Measures
High Temperature / Heat	Accelerates decomposition; increases sensitivity.[8][9]	Store in a cool, well-ventilated area away from heat sources. [3]
Shock / Friction	Can cause detonation, especially when dry.[4][8]	Handle with extreme care; use only non-sparking tools; avoid dropping or impact.[3]
Drying Out	Significantly increases sensitivity to shock and friction. [7][9]	If stored wet, maintain consistent moisture level (typically >10% water).[10]
Contact with Metals	Forms highly sensitive and explosive metallic picrates.[4][6]	Store in non-metallic containers; avoid all contact with incompatible metals.[3]
Contact with Bases	Reacts with concrete and plaster to form more sensitive salts.[4]	Ensure storage is away from concrete or plaster surfaces.[3]
Contamination	Violent reactions with reducing agents and other chemicals.[3]	Store separately from all incompatible materials.[4]
Ignition Sources	High risk of fire and explosion. [3][9]	Prohibit all ignition sources (sparks, open flames, smoking) in storage areas.[3][10]

Experimental Protocols and Methodologies

Note: Due to the extreme hazards associated with **ammonium picrate**, this document does not provide experimental protocols for its synthesis, modification, or stabilization. Such activities should only be conducted by trained professionals in specialized facilities designed for handling explosive materials, and in strict accordance with established safety procedures.

Diagrams



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Caption: Factors leading to the destabilization of **ammonium picrate**.

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